

Spectroscopic data of 1,3-Benzoxazole-5-carbonitrile (NMR, IR, Mass)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Benzoxazole-5-carbonitrile

Cat. No.: B177939

[Get Quote](#)

An In-Depth Spectroscopic Analysis of **1,3-Benzoxazole-5-carbonitrile**: A Technical Guide for Researchers

Introduction

1,3-Benzoxazole-5-carbonitrile is a heterocyclic aromatic compound of significant interest in medicinal chemistry and materials science. The benzoxazole core is a recognized "privileged scaffold," appearing in numerous pharmacologically active molecules with a wide range of activities.^[1] The presence of the nitrile group at the 5-position provides a versatile chemical handle for further synthetic modifications, making this molecule a valuable building block for creating libraries of novel compounds for structure-activity relationship (SAR) studies.^[1]

Accurate and unambiguous structural confirmation is the bedrock of chemical research and development. This technical guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive overview and interpretation of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **1,3-Benzoxazole-5-carbonitrile**. The focus is not merely on the data itself, but on the scientific rationale behind the spectral assignments, providing a self-validating framework for researchers.

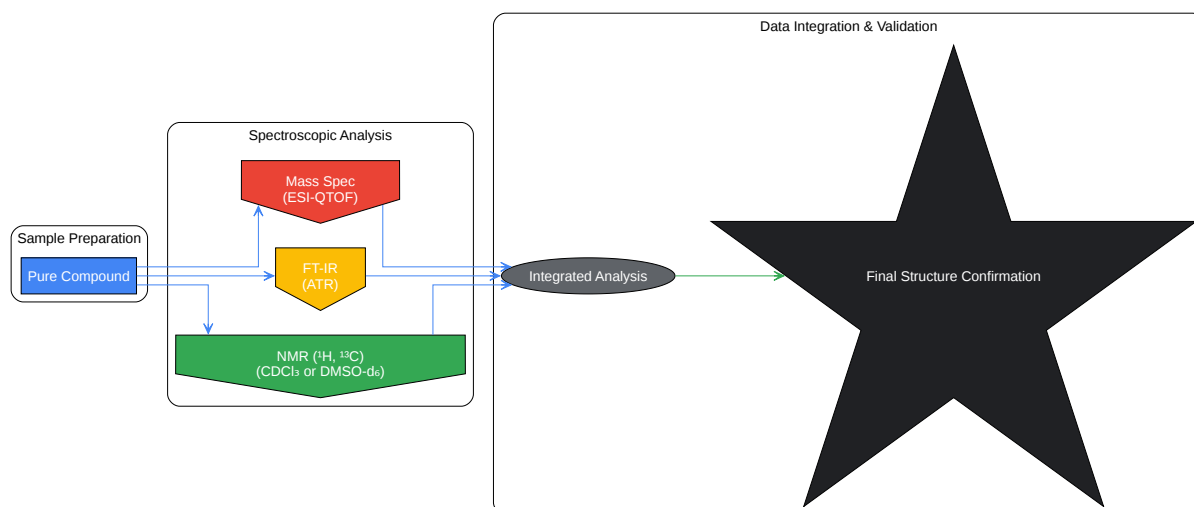
Molecular Structure and Analytical Workflow

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure and a logical workflow for its characterization. The numbering convention used

throughout this guide is standardized for the benzoxazole ring system.

Caption: General structure and atom numbering of the **1,3-Benzoxazole-5-carbonitrile** core.

The analytical process follows a systematic workflow to ensure comprehensive characterization, integrating data from multiple techniques to build a cohesive and validated structural assignment.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Spectroscopic data of 1,3-Benzoxazole-5-carbonitrile (NMR, IR, Mass)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b177939#spectroscopic-data-of-1-3-benzoxazole-5-carbonitrile-nmr-ir-mass\]](https://www.benchchem.com/product/b177939#spectroscopic-data-of-1-3-benzoxazole-5-carbonitrile-nmr-ir-mass)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com